

# Essential Safety and Operational Guide for Handling 2-(Bromomethyl)pyridine Hydrobromide

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## Compound of Interest

Compound Name: 2-(Bromomethyl)pyridine hydrobromide

Cat. No.: B1270777

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This document provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-(Bromomethyl)pyridine hydrobromide**. Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

## Chemical and Physical Properties

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>6</sub> BrN·HBr
Molecular Weight	252.93 g/mol [1]
Appearance	White to light yellow powder or crystal[2]
Melting Point	149-152 °C[1]

## Hazard Identification and Precautionary Statements

**2-(Bromomethyl)pyridine hydrobromide** is a corrosive solid that can cause severe skin burns and eye damage.[2][3][4][5][6] It may also be harmful if swallowed or inhaled.[3]

- Signal Word: Danger[1][2][6]

## Hazard Statements:

- H290: May be corrosive to metals.[\[2\]](#)[\[4\]](#)
- H314: Causes severe skin burns and eye damage.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

## Precautionary Statements:

- P260: Do not breathe dusts or mists.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[6\]](#)
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)
- P301 + P330 + P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[\[2\]](#)[\[4\]](#)
- P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- P304 + P340 + P310: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER/doctor.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- P305 + P351 + P338 + P310: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER/doctor.[\[1\]](#)[\[2\]](#)
- P501: Dispose of contents/ container to an approved waste disposal plant.[\[2\]](#)[\[4\]](#)[\[8\]](#)

## Operational and Safety Protocols

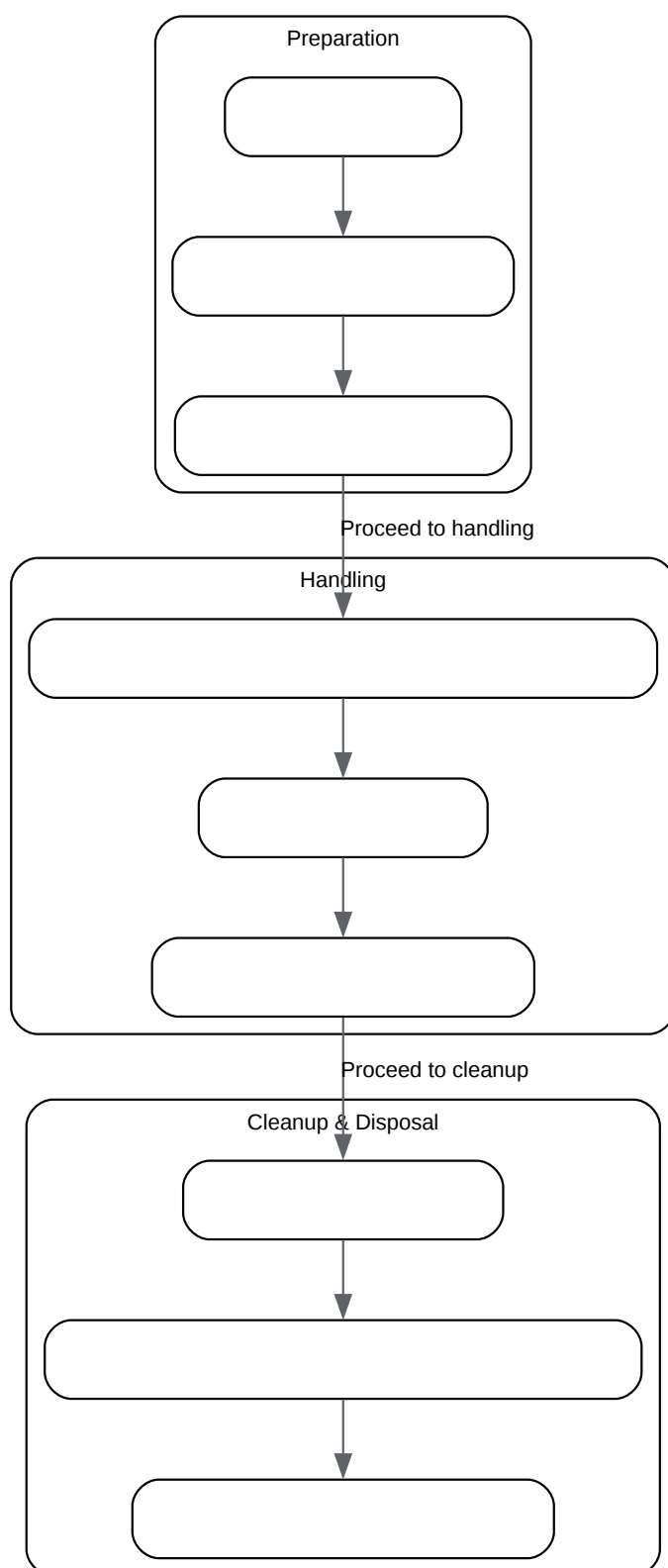
## Personal Protective Equipment (PPE)

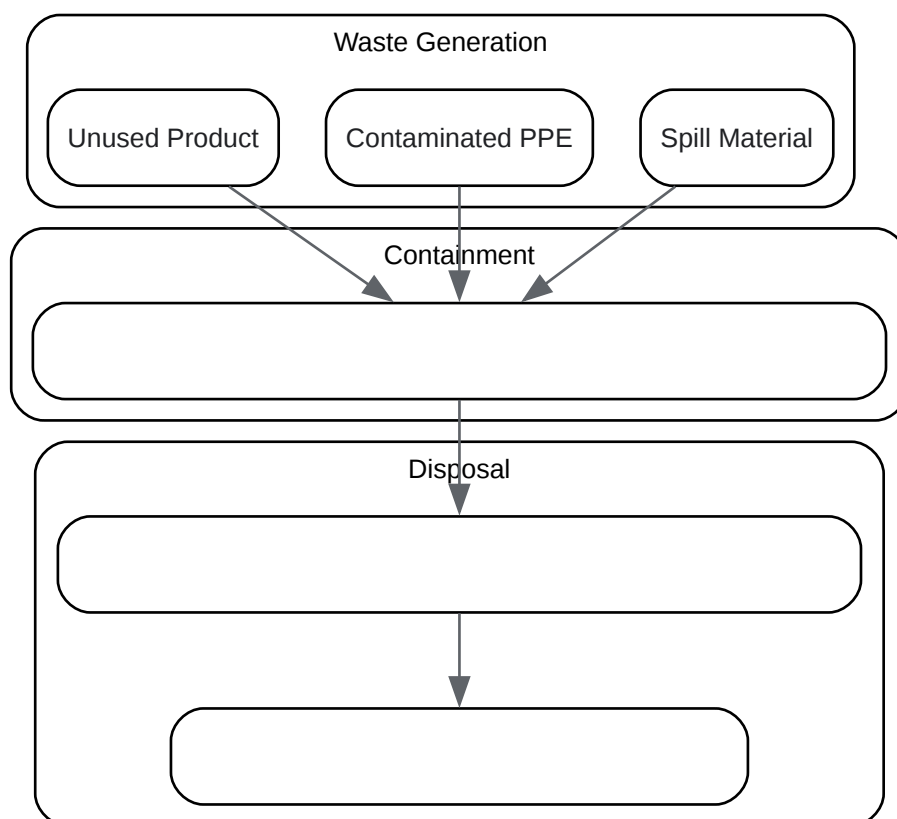
A comprehensive assessment of the risks associated with handling **2-(Bromomethyl)pyridine hydrobromide** mandates the use of the following personal protective equipment:

PPE Category	Specification
Eye and Face Protection	Tightly fitting safety goggles with side-shields conforming to EN166 (EU) or NIOSH (US) approved standards. A face shield may also be necessary. <a href="#">[1]</a> <a href="#">[9]</a>
Hand Protection	Chemical-resistant, impervious gloves. Always inspect gloves before use. <a href="#">[8]</a> <a href="#">[9]</a>
Skin and Body Protection	Wear fire/flammable resistant and impervious clothing, such as a lab coat and long-sleeved garments. <a href="#">[9]</a>
Respiratory Protection	For operations that may generate dust, a full-face respirator with a type P3 (EN 143) cartridge or a NIOSH/MSHA approved respirator should be used. <a href="#">[1]</a> <a href="#">[9]</a>

### Experimental Workflow: Handling and Weighing

The following diagram outlines the standard procedure for safely handling and weighing **2-(Bromomethyl)pyridine hydrobromide** in a laboratory setting.





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